

# best practices for storage and disposal of Selenium-75 waste

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## Compound of Interest

Compound Name: Selenium-75

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## Technical Support Center: Selenium-75 Waste Management

This technical support center provides best practices for the storage and disposal of **Selenium-75** (Se-75) waste, designed for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the primary methods for disposing of Se-75 waste?

A1: The primary disposal methods for Se-75 waste depend on its physical form:

- Solid Wastes: Typically managed through on-site decay-in-storage.<sup>[1]</sup>
- Liquid Scintillation Wastes: Disposed of through an off-site radioactive waste disposal program.<sup>[1]</sup>
- Aqueous Liquid Wastes: May be disposed of via the sanitary sewer system, provided the waste is readily soluble or dispersible in water and activity limits are not exceeded.<sup>[1][2]</sup>

Q2: How long must I store solid Se-75 waste for it to be considered non-radioactive?

A2: Solid Se-75 waste should be stored for a minimum of 10 half-lives to be considered for disposal as non-radioactive waste. The half-life of Se-75 is approximately 119.8 days, so the

waste should be stored for about 1200 days (roughly 3.3 years).[3] After this period, a survey must be conducted to ensure its radioactivity is indistinguishable from background levels before disposal.

Q3: What are the shielding requirements for storing Se-75 waste?

A3: Shielding is crucial for minimizing radiation exposure. For gamma emissions from Se-75, lead and steel are effective shielding materials. Less than 1 mm of lead or 8 mm of steel can reduce the radiation intensity by half (Half-Value Thickness - HVT).[4] For the low-energy beta emissions, 0.2 mm of plastic will provide sufficient shielding.[4][5]

Q4: What personal protective equipment (PPE) should I wear when handling Se-75 waste?

A4: When handling Se-75 waste, always wear a lab coat, safety glasses, and disposable gloves.[5] It is also recommended to change gloves frequently to prevent the spread of contamination.

Q5: How should I label Se-75 waste containers?

A5: All containers with Se-75 waste must be clearly labeled with the radiation symbol and the words "Caution, Radioactive Material." The label should also include the isotope (Se-75), the estimated activity, and the date.[3]

## Troubleshooting Guides

Issue: Accidental mixing of Se-75 waste with another radionuclide.

- Solution: Do not dispose of the mixed waste. Label the container as "Mixed Radioactive Waste" and list all the radionuclides present. Contact your institution's Radiation Safety Officer (RSO) for guidance on proper disposal procedures, as mixed radioactive waste often requires special handling.[6][7]

Issue: A liquid Se-75 waste is not soluble or readily dispersible in water.

- Solution: Do not dispose of this waste down the sanitary sewer.[2] This type of waste must be collected for off-site disposal. Store it in a properly labeled, sealed container in a designated radioactive waste storage area and contact your RSO for pickup.

Issue: A survey meter indicates radioactive contamination in a non-designated area.

- Solution:
  - Immediately notify others in the area and restrict access to the contaminated zone.
  - If the spill is minor, follow your laboratory's approved spill cleanup procedure.<sup>[8]</sup> This typically involves using absorbent paper for liquids or dampened paper for dry spills to prevent further spread.
  - Wear appropriate PPE, including double gloves, a lab coat, and shoe covers.
  - Clean the area from the outer edge of the contamination towards the center.
  - Place all cleanup materials in a sealed bag and dispose of it as solid radioactive waste.
  - Resurvey the area to ensure it is decontaminated.
  - For major spills, evacuate the area, secure it, and immediately contact your RSO.<sup>[9][10]</sup>

Issue: The activity of aqueous liquid waste for sewer disposal exceeds the monthly limit.

- Solution: Do not dispose of the waste down the sewer. Store the excess waste in a properly labeled container and hold it for disposal in the following month, or arrange for off-site disposal through your RSO.

## Quantitative Data

Table 1: Radioactive Properties of **Selenium-75**

Property	Value
Half-life	119.8 days[1][4][11]
Decay Product	Stable Arsenic-75 (As-75)[4]
Primary Gamma/X-ray Emissions	136 keV (59%), 265 keV (59%), 401 keV (12%) [4]
Beta (Electron) Emissions (Emax)	14 keV (6%), 85 keV (3%), 124 keV (2%)[4]
Specific Activity	5.37 x 10 <sup>14</sup> Bq/g[4]

Table 2: Shielding for **Selenium-75**

Material	Half-Value Thickness (HVT)	Tenth-Value Thickness (TVT)
Lead	< 1 mm[4]	5 mm[4]
Steel	8 mm[4]	27 mm[4]
Plastic	0.2 mm (for 100% beta absorption)[4]	N/A

Table 3: Decay Calculation for **Selenium-75**

Time Elapsed (days)	Number of Half-lives	Percentage of Original Activity Remaining
0	0	100%
119.8	1	50%
239.6	2	25%
359.4	3	12.5%
479.2	4	6.25%
599.0	5	3.125%
718.8	6	1.5625%
838.6	7	0.78125%
958.4	8	0.390625%
1078.2	9	0.1953125%
1198.0	10	< 0.1%

## Experimental Protocols

### Protocol 1: Decay-in-Storage for Solid Se-75 Waste

- Segregation: Collect all solid Se-75 waste (e.g., gloves, absorbent paper, empty vials) in a designated waste container lined with a plastic bag. Ensure no liquids or sharps are mixed in.
- Labeling: Securely attach a "Radioactive Waste - Decay-in-Storage" label to the container. The label must include:
  - Radionuclide: **Selenium-75**
  - Date of sealing
  - Initial activity (estimated)

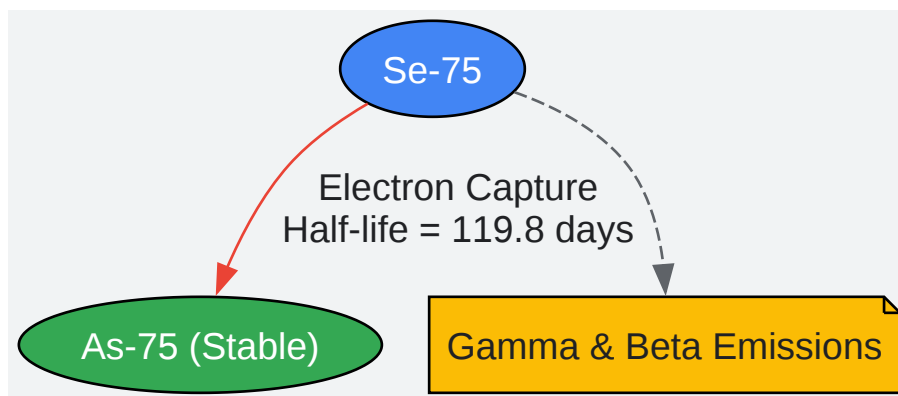
- Responsible researcher and lab contact information
- Storage: Store the sealed container in a designated and shielded radioactive waste storage area. The storage location should be secure to prevent unauthorized access.
- Decay Period: Hold the waste for a minimum of 10 half-lives (approximately 1200 days).
- Survey and Disposal:
  - After the decay period, move the container to a low-background area.
  - Using a sensitive survey meter (e.g., a Geiger-Muller counter), measure the radiation at the surface of the container.
  - If the reading is indistinguishable from the background radiation level, the waste can be disposed of as regular trash after defacing all radioactive labels.
  - If the reading is above background, the waste must be stored for a longer period or disposed of through the off-site radioactive waste program.
  - Maintain a record of the final survey and disposal date.

#### Protocol 2: Preparation of Aqueous Liquid Se-75 Waste for Sewer Disposal

- Verification: Confirm that the liquid waste is aqueous and readily soluble or dispersible in water. The waste must not contain any prohibited chemicals or biohazardous materials.
- pH Adjustment: Check the pH of the waste solution. Adjust the pH to be between 5.5 and 9.5 using appropriate neutralizing agents.[\[12\]](#)
- Activity Calculation: Determine the activity of the Se-75 in the waste. Ensure that the amount to be disposed of does not exceed your institution's daily or monthly sewer disposal limits for Se-75.
- Disposal Procedure:
  - Select a designated and labeled sink for radioactive waste disposal.

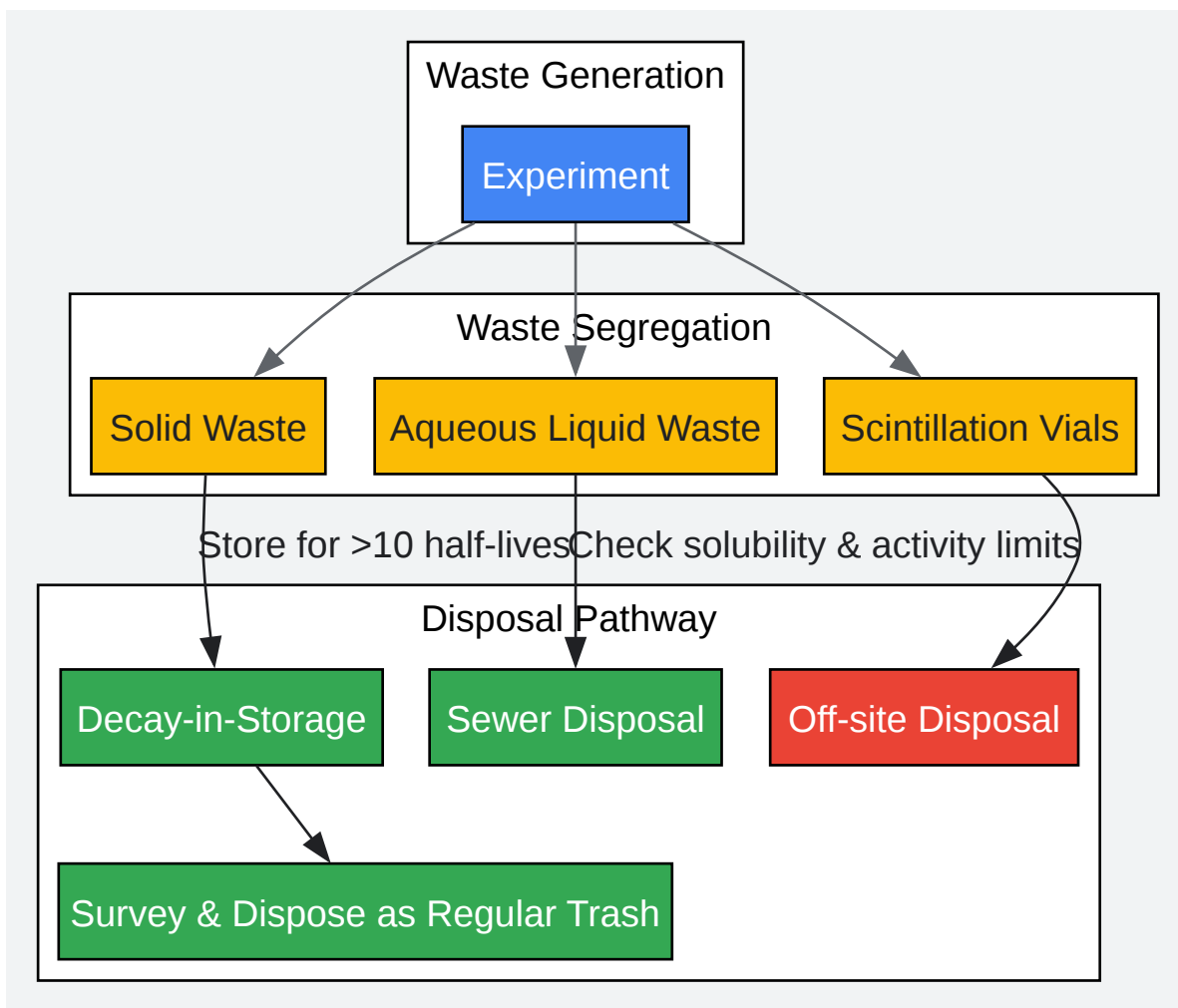
- Turn on the cold water to a moderate flow.
- Slowly pour the liquid waste directly into the drain, avoiding splashing.
- Rinse the container with water and pour the rinsate down the drain.
- Continue to run the water for several minutes to ensure the waste is thoroughly flushed through the plumbing.
- Record Keeping: Log the disposal, including the date, radionuclide (Se-75), activity disposed, and the name of the individual who performed the disposal.

## Visualizations

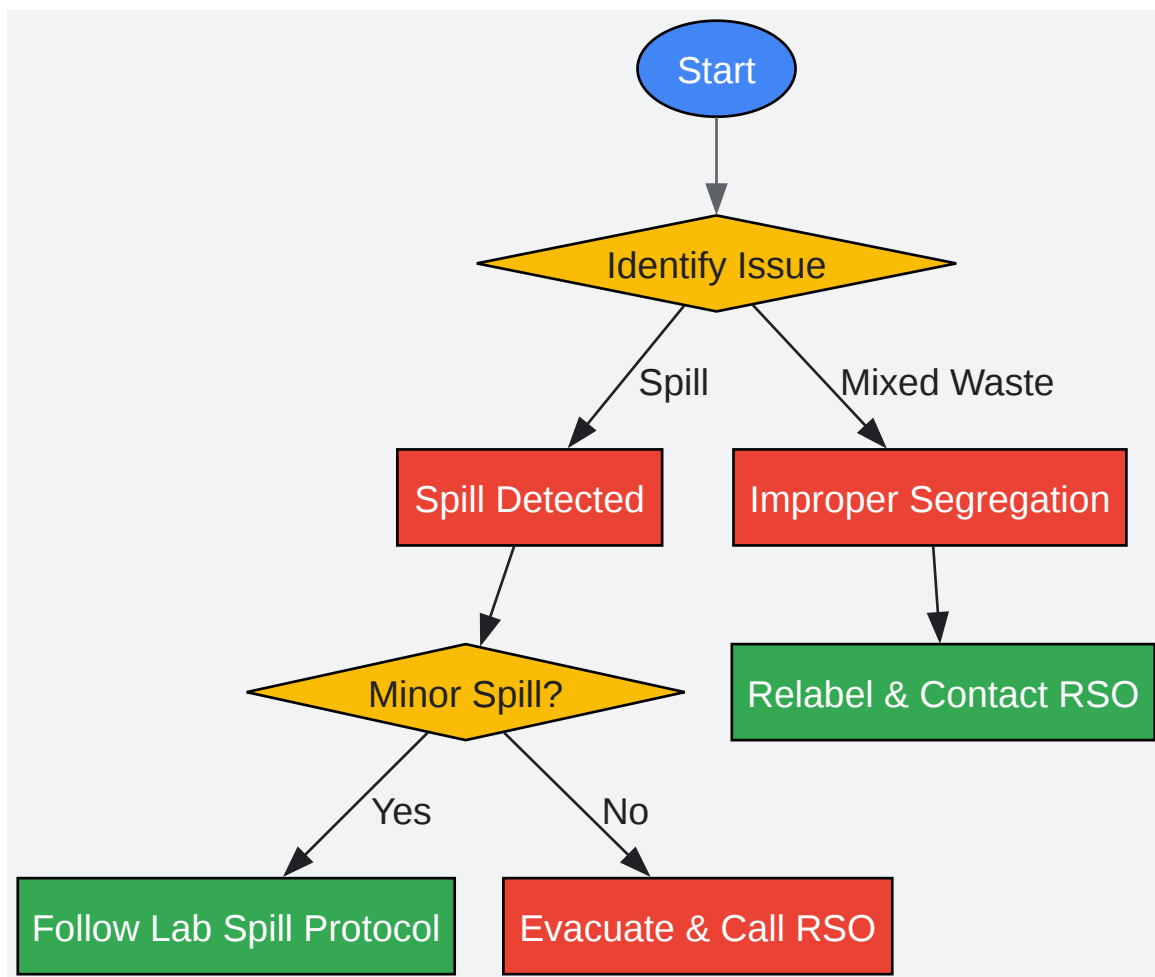


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### Selenium-75 Decay Pathway







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